

# Application of N-Butyl-N'-decylthiourea in Rubber Vulcanization: Application Notes and Protocols

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## Compound of Interest

Compound Name: *N-Butyl-N'-decylthiourea*

Cat. No.: *B15450501*

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## Introduction

**N-Butyl-N'-decylthiourea** is a disubstituted thiourea derivative that functions as an ultra-fast accelerator in the sulfur vulcanization of various elastomers.[1][2] Thiourea-based accelerators are particularly effective for specialty rubbers such as chloroprene rubber (CR) and ethylene propylene diene monomer (EPDM) rubber, and they can also be employed as secondary accelerators in natural rubber (NR) and styrene-butadiene rubber (SBR) formulations.[3] The mechanism of acceleration involves the active participation of the thiourea molecule in the cross-linking reaction between the rubber polymer chains and sulfur.[4] The sulfur and nitrogen atoms within the thiourea structure activate sulfur, promoting the formation of reactive polysulfides that efficiently create cross-links, leading to a robust three-dimensional network within the rubber matrix.[4] This enhanced network structure results in significant improvements in the physical and mechanical properties of the vulcanized rubber, including tensile strength, elasticity, and resistance to aging.[4][5]

This document provides detailed application notes and experimental protocols for the utilization of **N-Butyl-N'-decylthiourea** in rubber vulcanization.

## Application Notes

**N-Butyl-N'-decylthiourea** offers several advantages as a vulcanization accelerator:

- **Ultra-Fast Cure Rate:** As a thiourea derivative, it provides rapid vulcanization, which can reduce processing times and energy consumption.[\[1\]](#)
- **Improved Mechanical Properties:** The use of **N-Butyl-N'-decylthiourea** can lead to vulcanizates with high tensile strength, good elongation at break, and excellent resilience.[\[5\]](#)
- **Good Scorch Safety:** While being a fast accelerator, proper formulation can achieve a good balance between cure rate and processing safety (scorch time).
- **Versatility:** It can be used as a primary accelerator in certain elastomers and as a secondary accelerator to boost the activity of primary accelerators like thiazoles and sulfenamides.[\[1\]](#)

**Table 1: Representative Cure Characteristics of a Rubber Compound with N-Butyl-N'-decylthiourea**

| Parameter                                     | Value | Unit              | ASTM Method |
|---|-------|-------------------|-------------|
| Mooney Scorch Time (t <sub>s2</sub> ) @ 120°C | 8.5   | minutes           | D1646       |
| Optimum Cure Time (t <sub>90</sub> ) @ 150°C  | 12.3  | minutes           | D2084       |
| Minimum Torque (M <sub>L</sub> )              | 1.5   | dN·m              | D2084       |
| Maximum Torque (M <sub>H</sub> )              | 18.2  | dN·m              | D2084       |
| Cure Rate Index (CRI)                         | 28.2  | min <sup>-1</sup> | -           |

Note: The values presented are representative and can vary depending on the specific rubber formulation.

**Table 2: Representative Mechanical Properties of a Rubber Vulcanizate with N-Butyl-N'-decylthiourea**

| Property                     | Value | Unit | ASTM Method |
|------------------------------|-------|------|-------------|
| Tensile Strength             | 22.5  | MPa  | D412        |
| Elongation at Break          | 550   | %    | D412        |
| Modulus at 300% Elongation   | 10.8  | MPa  | D412        |
| Hardness (Shore A)           | 65    | -    | D2240       |
| Tear Strength (Die C)        | 42    | kN/m | D624        |
| Compression Set (22h @ 70°C) | 18    | %    | D395        |

Note: The values presented are representative and can vary depending on the specific rubber formulation.

## Experimental Protocols

### Rubber Compounding

Objective: To prepare a homogeneous rubber compound containing **N-Butyl-N'-decylthiourea** and other ingredients.

Apparatus:

- Two-roll mill or an internal mixer (e.g., Banbury mixer)
- Analytical balance

Materials:

- Base Elastomer (e.g., SBR, NR, EPDM)
- **N-Butyl-N'-decylthiourea**
- Activators: Zinc Oxide (ZnO), Stearic Acid
- Vulcanizing Agent: Sulfur

- Fillers (e.g., Carbon Black, Silica) - optional
- Other additives (e.g., antioxidants, processing aids) - optional

#### Procedure:

- Masticate the base elastomer on the two-roll mill until a smooth sheet is formed. The mill temperature should be maintained between 50-70°C.
- Add the activators (zinc oxide and stearic acid) and incorporate them thoroughly into the rubber.
- If using, add the fillers and other additives incrementally, ensuring complete dispersion after each addition.
- Add the **N-Butyl-N'-decylthiourea** accelerator and mix until it is fully dispersed.
- Finally, add the sulfur at a lower mill temperature (around 40-50°C) to prevent premature vulcanization (scorching).
- Continue mixing for a few minutes to ensure homogeneity.
- Sheet out the final compound and allow it to mature for at least 24 hours at room temperature before testing.

## Determination of Cure Characteristics

Objective: To evaluate the vulcanization behavior of the rubber compound.

#### Apparatus:

- Moving Die Rheometer (MDR) or Oscillating Disc Rheometer (ODR)

#### Procedure (ASTM D2084):

- Set the rheometer to the desired vulcanization temperature (e.g., 150°C).
- Place a sample of the uncured rubber compound (approximately 5g) into the rheometer die cavity.

- Start the test and record the torque as a function of time.
- The test is typically run until the torque reaches a plateau or for a predefined time.
- From the resulting rheograph, determine the minimum torque ( $M_L$ ), maximum torque ( $M_H$ ), scorch time ( $t_{s2}$ ), and optimum cure time ( $t_{90}$ ).

## Vulcanization (Curing)

Objective: To cross-link the rubber compound to obtain the final vulcanizate.

Apparatus:

- Hydraulic press with heated platens
- Mold of desired dimensions

Procedure:

- Preheat the hydraulic press to the vulcanization temperature determined from the rheometer test (e.g., 150°C).
- Place the uncured rubber compound into the mold.
- Place the mold in the press and apply a specific pressure (e.g., 10 MPa).
- Cure for the optimum cure time ( $t_{90}$ ) determined from the rheometer test.
- After the curing time is complete, carefully remove the mold from the press and demold the vulcanized rubber sheet.
- Allow the vulcanizate to cool down to room temperature.

## Testing of Mechanical Properties

Objective: To evaluate the physical properties of the vulcanized rubber.

Apparatus:

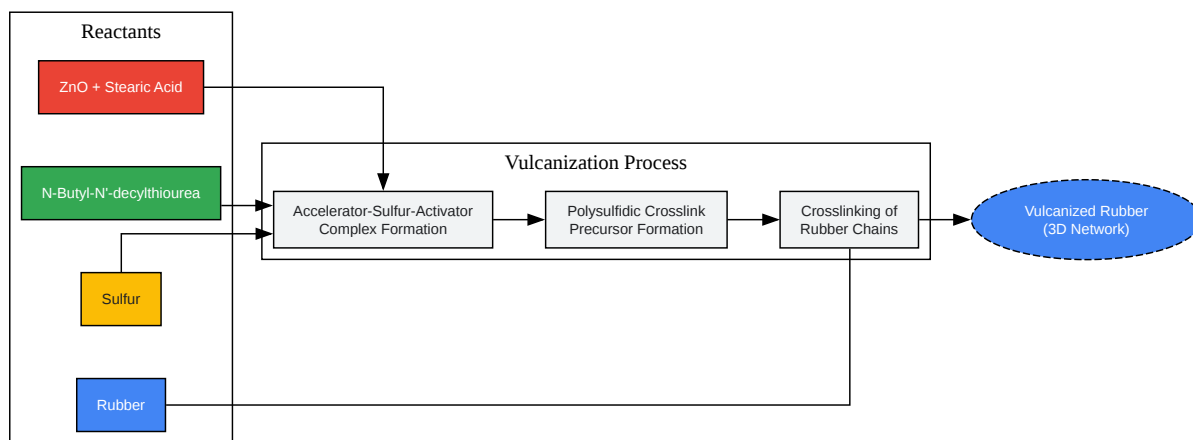
- Universal Testing Machine (UTM)
- Durometer (Shore A)
- Tear tester
- Compression set apparatus

Procedures:

- Tensile Strength, Elongation at Break, and Modulus (ASTM D412):
  - Cut dumbbell-shaped test specimens from the vulcanized sheet.
  - Measure the thickness and width of the narrow section of the specimens.
  - Mount the specimen in the grips of the UTM.
  - Apply a constant rate of extension until the specimen breaks.
  - Record the force and elongation data to calculate tensile strength, elongation at break, and modulus.
- Hardness (ASTM D2240):
  - Place the vulcanized rubber sample on a flat, hard surface.
  - Press the durometer indenter firmly onto the sample.
  - Read the hardness value on the durometer scale.
- Tear Strength (ASTM D624):
  - Use a die to cut a specific shape (e.g., Die C) from the vulcanized sheet.
  - Mount the specimen in the grips of a tensile testing machine.
  - Apply a constant rate of extension to propagate a tear.

- Record the maximum force required to tear the specimen.
- Compression Set (ASTM D395):
  - Cut cylindrical test specimens from the vulcanized sheet.
  - Measure the initial thickness of the specimens.
  - Place the specimens in the compression device and compress them to a specified percentage of their original height.
  - Place the device in an oven at a specified temperature (e.g., 70°C) for a specified time (e.g., 22 hours).
  - Remove the device from the oven, release the specimens, and allow them to recover for 30 minutes.
  - Measure the final thickness of the specimens and calculate the compression set.

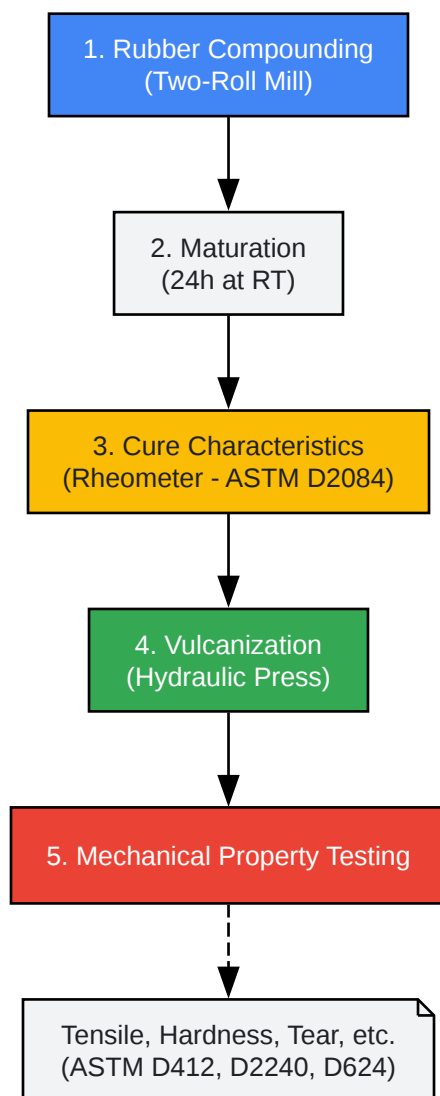
## Visualizations



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Caption: Simplified signaling pathway of sulfur vulcanization accelerated by **N-Butyl-N'-decylthiourea**.





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Caption: Experimental workflow for evaluating **N-Butyl-N'-decylthiourea** in rubber vulcanization.

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